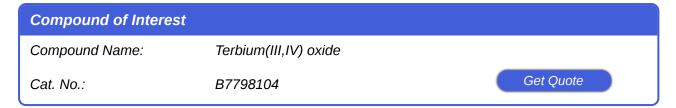


Terbium(III,IV) Oxide Powder: A Technical Guide to its Physical Properties

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Terbium(III,IV) oxide, with the chemical formula Tb₄O₇, is a mixed-valence compound containing both terbium in the +3 and +4 oxidation states.[1] Also known as tetraterbium heptaoxide, it is one of the primary commercial forms of terbium compounds.[1][2] This dark brown to black powder is a highly insoluble and thermally stable source of terbium, making it suitable for a variety of advanced applications.[1] Its utility spans across electronics, data storage, green energy technologies, and medical imaging.[1] The unique electronic and magnetic properties of terbium oxides are leveraged in phosphors for displays, as dopants in solid-state devices, and in magneto-optical applications. This guide provides an in-depth overview of the core physical properties of **Terbium(III,IV) oxide** powder, along with the experimental protocols used for their characterization.

Core Physical and Chemical Properties

The fundamental physical and chemical characteristics of **Terbium(III,IV)** oxide powder are summarized in the table below. These properties are critical for understanding the material's behavior in various applications.



Property	Value
Chemical Formula	Tb ₄ O ₇
Molar Mass	747.6972 g/mol
Appearance	Dark brown to black, hygroscopic solid powder
Density	7.3 g/cm³ at 25 °C
Melting Point	Decomposes to Tb ₂ O ₃ at 2340 °C
Solubility	Insoluble in water
Crystal Structure	Cubic, Fluorite-related
Particle Size	<100 nm for nanopowder
Hazards	Oxidizing agent

Note: Some sources refer to the formula as TbO_{1.75}, and there is ongoing discussion as to whether it is a discrete compound or a phase in an interstitial oxide system.[1][2]

Experimental Protocols

The characterization of **Terbium(III,IV)** oxide powder relies on a suite of analytical techniques to determine its structural, morphological, and thermal properties.

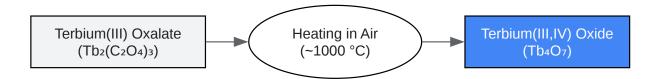
Synthesis via Thermal Decomposition of Terbium(III) Oxalate

A common method for producing **Terbium(III,IV)** oxide is through the thermal decomposition of Terbium(III) oxalate $(Tb_2(C_2O_4)_3)$.[3]

- Precursor Preparation: Terbium(III) oxalate decahydrate is first obtained by reacting an aqueous solution of terbium(III) chloride with oxalic acid.[3]
- Thermal Decomposition: The resulting terbium(III) oxalate is heated in air. The decahydrate first loses water to become anhydrous.[3]



Ignition: The anhydrous oxalate is then ignited at a high temperature, typically around 1000
 °C, in the presence of air.[1][2] This process yields Terbium(III,IV) oxide. This precursor is often preferred over terbium sulfate as it requires a lower temperature and results in a purer product.[1][2]



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Synthesis workflow for **Terbium(III,IV) oxide**.

Structural Analysis: X-ray Diffraction (XRD)

X-ray diffraction is a primary technique for determining the crystal structure and phase purity of the Tb₄O₇ powder.

- Sample Preparation: A small amount of the **Terbium(III,IV)** oxide powder is finely ground to ensure random crystal orientation and mounted on a sample holder.
- Instrumentation: A powder diffractometer is used, typically with a Cu Kα radiation source (λ ≈ 1.54 Å).[4]
- Data Collection: The sample is scanned over a range of 2θ angles (e.g., 10° to 90°), and the diffraction pattern is recorded.[5]
- Data Analysis: The resulting diffraction peaks are compared to standard diffraction patterns from databases (e.g., JCPDS) to confirm the cubic fluorite-related structure of Tb₄O₇.[6] The crystallite size can also be estimated from the peak broadening using the Scherrer equation.
 [4]

Morphological and Particle Size Analysis: Electron Microscopy (SEM/TEM)

Scanning Electron Microscopy (SEM) and Transmission Electron Microscopy (TEM) are employed to visualize the powder's morphology, particle size, and aggregation state.[7][8]



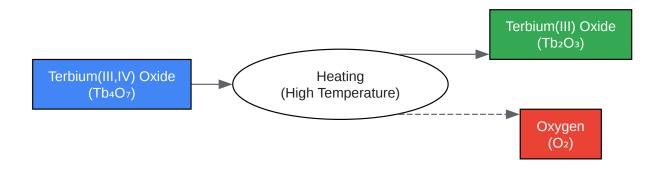
- Sample Preparation (SEM): The powder is dispersed onto a conductive adhesive tape mounted on an SEM stub. To ensure a uniform distribution and minimize agglomeration, methods like the "dish method" or "flick method" can be used.[9] For non-conductive samples, a thin conductive coating (e.g., gold or carbon) is applied via sputtering.
- Sample Preparation (TEM): For TEM, which offers higher resolution, the nanopowder is typically dispersed in a solvent (e.g., ethanol) and sonicated. A drop of the suspension is then placed on a TEM grid (e.g., a carbon-coated copper grid) and allowed to dry.[8]
- Imaging: The prepared sample is introduced into the microscope's vacuum chamber. An
 electron beam is scanned across the sample (SEM) or transmitted through it (TEM) to
 generate high-resolution images.[8]
- Analysis: The resulting images provide direct information on particle size distribution, shape, and surface texture.[8][10] For TEM, crystallographic information can be obtained using selected area electron diffraction (SAED).[8]

Thermal Analysis: Thermogravimetric Analysis (TGA) and Differential Scanning Calorimetry (DSC)

TGA and DSC are used to study the thermal stability and phase transitions of **Terbium(III,IV) oxide**.

- Sample Preparation: A small, precisely weighed amount of the Tb₄O₇ powder (typically 1-10 mg) is placed in an inert crucible (e.g., alumina or platinum).[11]
- Instrumentation: A simultaneous TGA/DSC instrument is used. A baseline is typically run with an empty crucible.[12]
- Experimental Conditions: The sample is heated at a constant rate (e.g., 5-20 °C/min) under a controlled atmosphere (e.g., nitrogen, argon, or air).[11]
- Data Analysis: The TGA curve plots mass change versus temperature, revealing information about decomposition and redox reactions. For instance, heating Tb₄O₇ to high temperatures results in a loss of oxygen as it reduces to Tb₂O₃.[2] The DSC curve plots heat flow versus temperature, showing endothermic or exothermic events such as phase transitions or reactions.[12]





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Thermal decomposition pathway of Tb₄O₇.

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